

handling and storage procedures for 6-Fluoroisoquinolin-4-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Fluoroisoquinolin-4-ol

Cat. No.: B15303526

[Get Quote](#)

Application Notes and Protocols: 6-Fluoroisoquinolin-4-ol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling, storage, and a representative experimental application of **6-Fluoroisoquinolin-4-ol**. The isoquinoline scaffold is a significant structural motif in medicinal chemistry, forming the core of numerous therapeutic agents used in the treatment of a wide range of diseases, including cancer and inflammatory conditions.[1][2][3] The introduction of a fluorine atom can modulate the compound's physicochemical properties, such as metabolic stability and membrane permeability, making fluorinated heterocycles a subject of growing interest in drug discovery.[4][5]

Physicochemical and Safety Data

Proper handling and storage are predicated on understanding the compound's properties and potential hazards. While specific data for **6-Fluoroisoquinolin-4-ol** is not extensively published, the following tables summarize expected properties based on its chemical structure and data from similar fluorinated heterocyclic compounds.

Table 1: Physicochemical Properties of **6-Fluoroisoquinolin-4-ol**

Property	Value	Source
Molecular Formula	C ₉ H ₆ FNO	Calculated
Molecular Weight	163.15 g/mol	Calculated
Appearance	Off-white to light yellow solid (Expected)	N/A
Solubility	Soluble in DMSO, Methanol (Expected)	N/A
pKa	~8-9 (Phenolic hydroxyl, Predicted)	N/A

Table 2: Hazard Identification and Safety Precautions (Based on Analogous Compounds)

Hazard Class	GHS Pictogram	Precautionary Statements
Acute Toxicity, Oral (Harmful)	nötig	P264, P270, P301+P312, P501
Skin Irritation (Irritant)	nötig	P280, P302+P352, P332+P313
Eye Irritation (Warning)	nötig	P280, P305+P351+P338, P337+P313
Specific Target Organ Toxicity	nötig	P261, P304+P340, P312

Note: This information is based on general safety data for fluorinated aromatic compounds and should be confirmed by consulting the supplier-specific Safety Data Sheet (SDS).

Handling and Storage Procedures

Adherence to strict safety protocols is mandatory when handling research chemicals. The following procedures are based on best practices for handling potentially hazardous, powdered chemical compounds.[6]

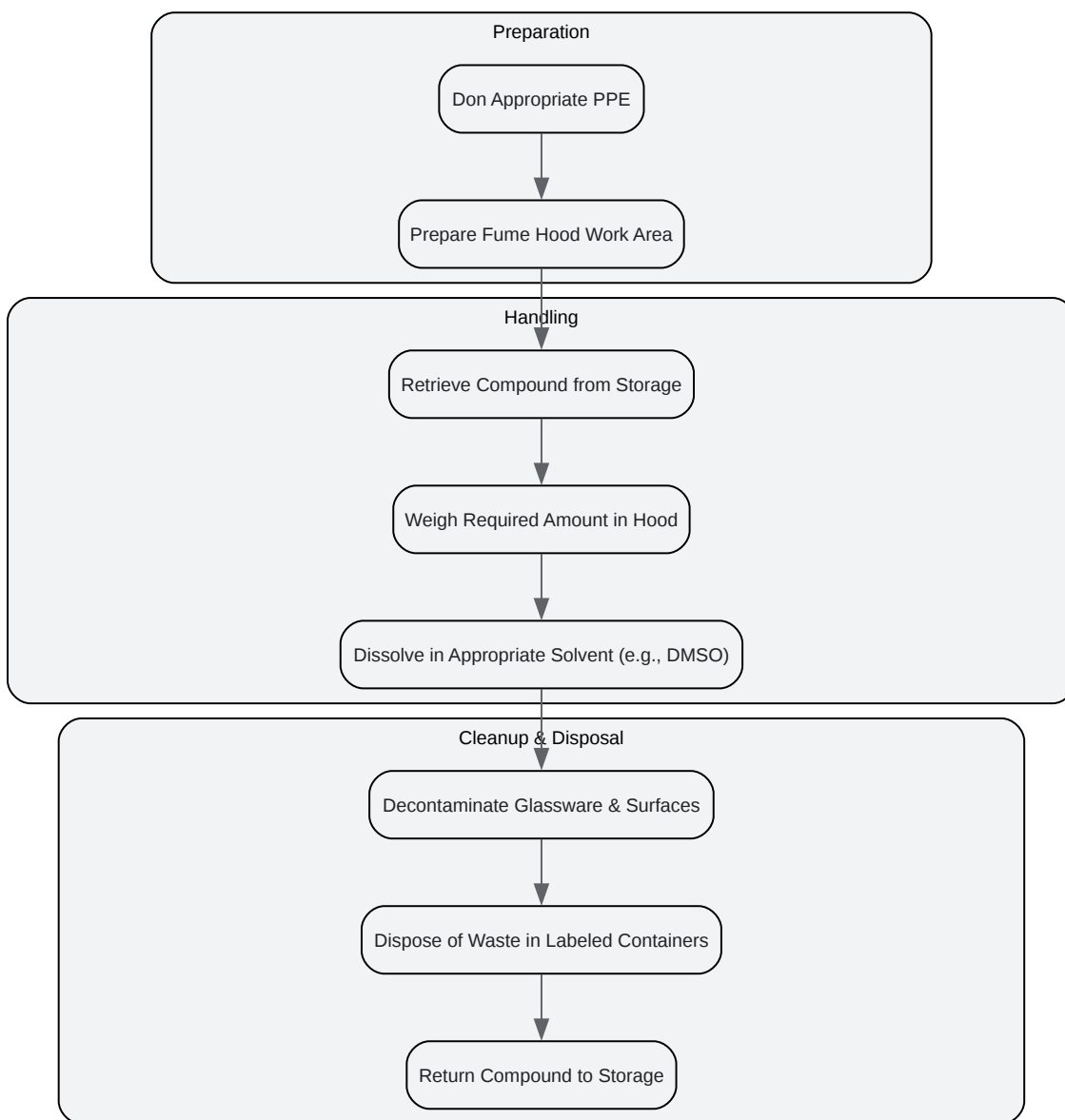
Personal Protective Equipment (PPE)

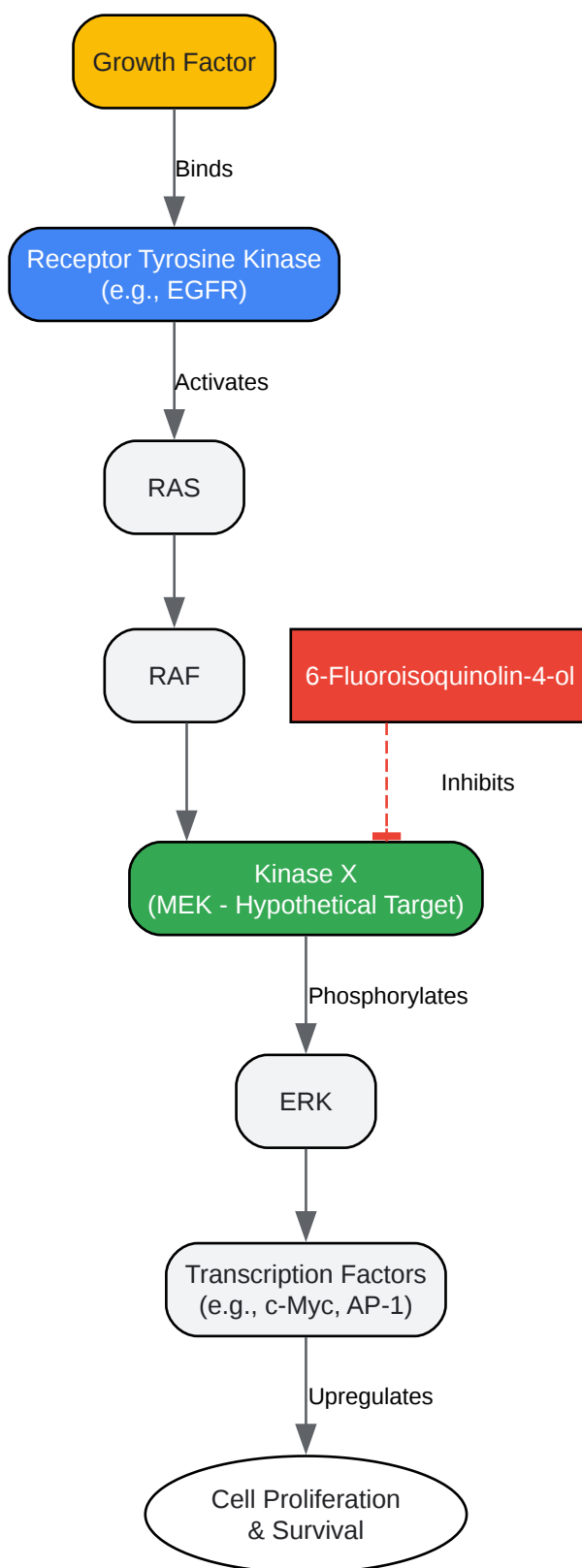
A robust defense against exposure starts with appropriate PPE.

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use nitrile or other chemically resistant gloves. Inspect gloves for integrity before each use.
- Body Protection: A lab coat is required. For operations with a high risk of dust generation, consider disposable coveralls.
- Respiratory Protection: Handle only in a certified chemical fume hood. If a fume hood is not available, a properly fitted respirator (e.g., N95 or higher) is necessary for weighing and transferring the solid.

Safe Handling Workflow

The following diagram outlines the standard workflow for safely handling **6-Fluoroisoquinolin-4-ol** powder, from retrieval to waste disposal.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isoquinolines: Important Cores in Many Marketed and Clinical Drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. Isoquinoline derivatives and its medicinal activity [wisdomlib.org]
- 4. Handling Fluorinated Gases as Solid Reagents Using Metal–Organic Frameworks - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. downloads.ossila.com [downloads.ossila.com]
- To cite this document: BenchChem. [handling and storage procedures for 6-Fluoroisoquinolin-4-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15303526#handling-and-storage-procedures-for-6-fluoroisoquinolin-4-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com